

Application Notes and Protocols for RYL-552 in Plasmodium falciparum Culture

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Compound of Interest

Compound Name: RYL-552

Cat. No.: B7712563

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Introduction

RYL-552 is a multi-targeting antimalarial compound that has demonstrated inhibitory activity against the asexual blood stages of *Plasmodium falciparum*. It serves as a valuable research tool for studying the parasite's mitochondrial respiratory chain and as a scaffold for the development of more potent antimalarial drugs. These application notes provide an overview of **RYL-552**'s mechanism of action, its efficacy against *P. falciparum*, and detailed protocols for its use in in vitro cultures.

Mechanism of Action

RYL-552 functions as a multi-target inhibitor of the *P. falciparum* mitochondrial respiratory chain. Its proposed mechanism involves the simultaneous inhibition of three key enzymes:

- Type II NADH Dehydrogenase (PfNDH2): **RYL-552** acts as a non-competitive inhibitor of PfNDH2. It is suggested to bind to allosteric sites on the enzyme, thereby impeding its function in the electron transport chain.
- Cytochrome bc1 Complex (Pfbc1): The compound is believed to interact with both the Qo and Qi sites of the Pfbc1 complex, disrupting the transfer of electrons.

- Dihydroorotate Dehydrogenase (PfDHODH): **RYL-552** is also proposed to target the quinone binding site of PfDHODH, an enzyme essential for pyrimidine biosynthesis.

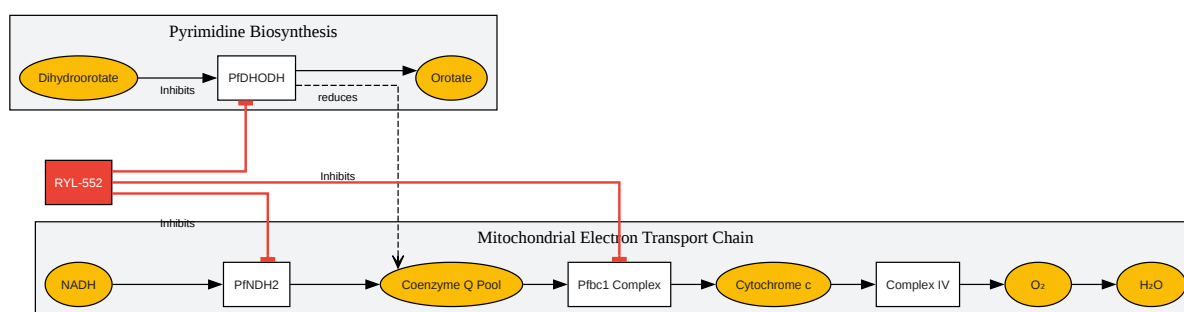
By targeting multiple sites, **RYL-552** disrupts mitochondrial function and vital metabolic pathways in the parasite. This multi-target approach is a promising strategy to overcome the development of drug resistance.

Data Presentation

The in vitro efficacy of **RYL-552** against the chloroquine-sensitive 3D7 strain of *P. falciparum* has been quantified to determine its half-maximal effective concentration (EC₅₀).

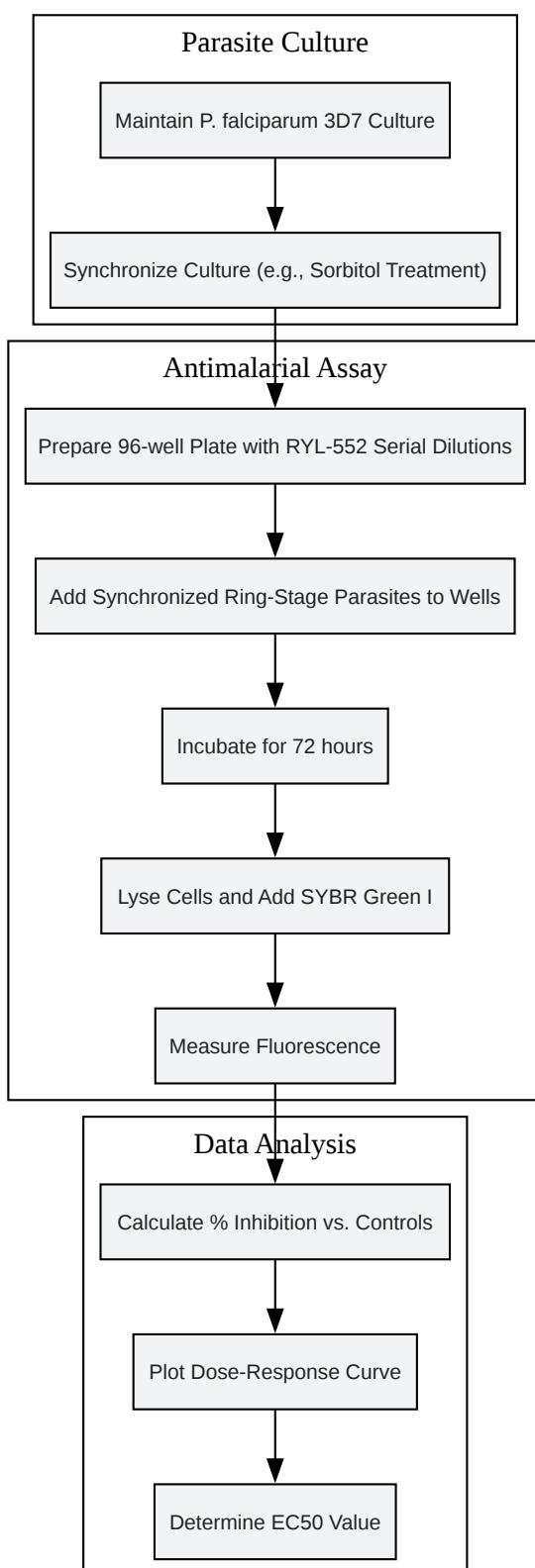
Compound	<i>P. falciparum</i> Strain	EC ₅₀ (nM)[1]
RYL-552	3D7	120 ± 12

Mandatory Visualizations



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Caption: Multi-target inhibition of *P. falciparum* mitochondrial respiratory chain by **RYL-552**.



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References

- 1. Design, synthesis, and biological evaluation of multiple targeting antimalarials - PMC [pmc.ncbi.nlm.nih.gov]
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